

5-Octyldihydrofuran-2(3H)-one-d4 chemical properties

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Compound of Interest

Compound Name: 5-Octyldihydrofuran-2(3H)-one-d4

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An In-depth Technical Guide to the Chemical Properties of **5-Octyldihydrofuran-2(3H)-one-d4**

For the attention of Researchers, Scientists, and Drug Development Professionals.

This technical guide provides a comprehensive overview of the chemical properties of **5-Octyldihydrofuran-2(3H)-one-d4**. Due to the limited availability of data for the deuterated form, this document primarily presents information on its non-deuterated analogue, γ -dodecalactone, and specifies where the properties of the deuterated compound are expected to differ.

Core Chemical Properties

5-Octyldihydrofuran-2(3H)-one-d4 is a deuterated isotopologue of γ -dodecalactone, a naturally occurring fatty acid lactone. The primary distinction lies in the substitution of four hydrogen atoms with deuterium, leading to a higher molecular weight. This isotopic labeling is invaluable for tracer studies in metabolic research and as an internal standard in analytical chemistry.

Structural Information

Identifier	Value
IUPAC Name	5-octyloxolan-2-one-d4
Synonyms	γ -Dodecalactone-d4, 4-Hydroxydodecanoic acid lactone-d4
CAS Number	Not available
Molecular Formula	C ₁₂ H ₁₈ D ₄ O ₂
Molecular Weight	202.33 g/mol

Physicochemical Data

The following table summarizes the physicochemical properties of the non-deuterated form, γ -dodecalactone. These values are expected to be very similar for the deuterated analogue, with minor variations possible in density and boiling point.

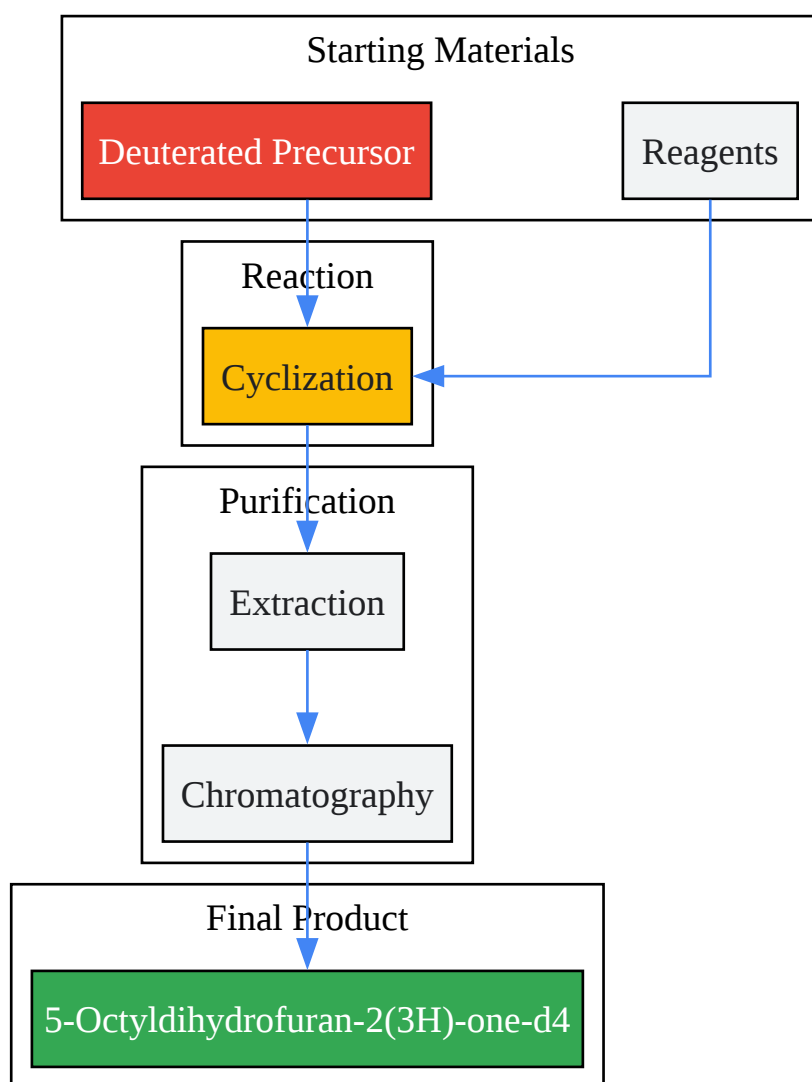
Property	Value	Source
Appearance	Colorless to pale yellow liquid	[1][2][3]
Odor	Fatty, peachy, somewhat musky	[4]
Melting Point	17-18 °C	[2][4]
Boiling Point	130-132 °C @ 1.5 mm Hg; 140 °C @ 5 mm Hg	[2][4]
Density	0.936 g/mL at 25 °C	[4]
Refractive Index	n _{20/D} 1.451 - 1.456	[1][3][4]
Flash Point	>109 °C (>230 °F)	[1][2][4]
Solubility	Soluble in ethanol	[3]
logP	3.76 - 4.38	[1][5]

Experimental Protocols

While specific experimental protocols for the synthesis of **5-Octyldihydrofuran-2(3H)-one-d4** are not readily available in the public domain, a general synthetic approach can be inferred from established methods for γ -lactone synthesis.

General Synthesis Workflow

The synthesis of γ -lactones such as γ -dodecalactone typically involves the intramolecular cyclization of a corresponding 4-hydroxycarboxylic acid. For the deuterated analogue, a deuterated precursor would be required.

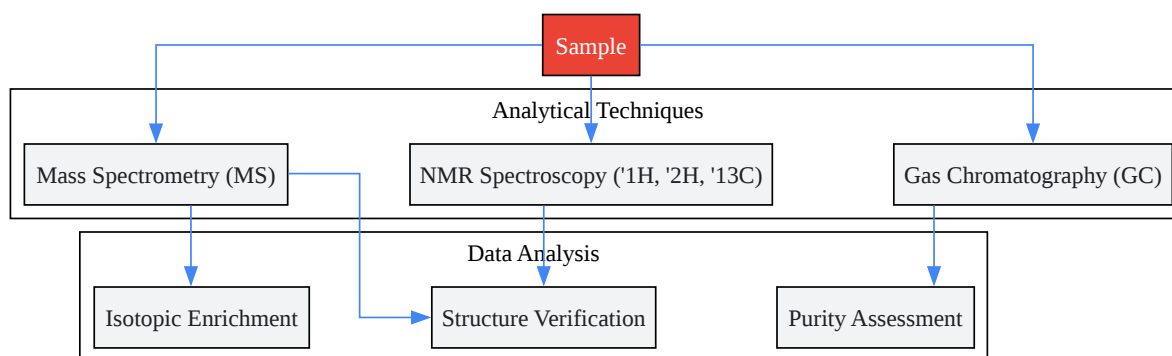


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Caption: Generalized synthetic workflow for **5-Octyldihydrofuran-2(3H)-one-d4**.

Analytical Workflow

The identity and purity of **5-Octyldihydrofuran-2(3H)-one-d4** would be confirmed using a combination of analytical techniques.

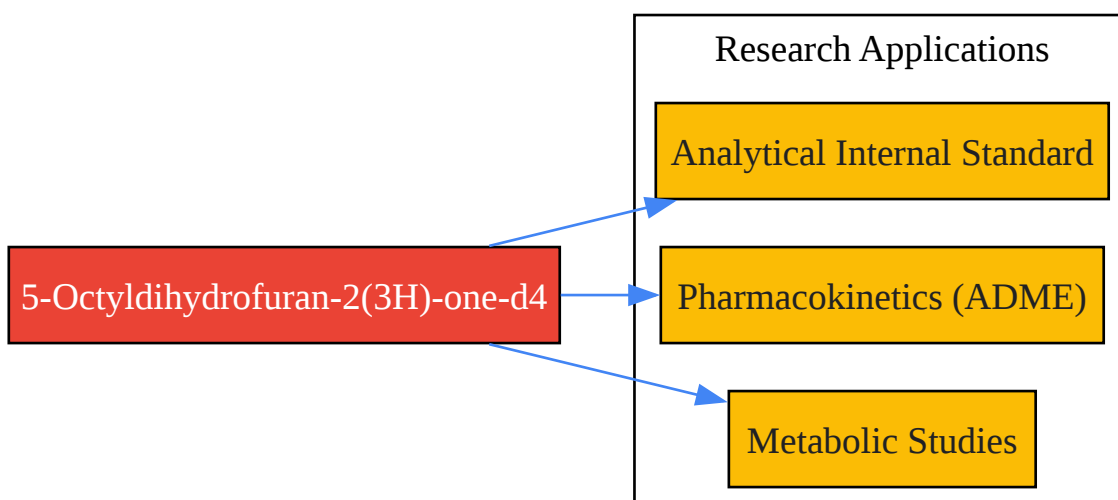


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Caption: Standard analytical workflow for the characterization of **5-Octyldihydrofuran-2(3H)-one-d4**.

Signaling Pathways and Biological Relevance

γ -Dodecalactone, the non-deuterated form, is a flavoring agent and fragrance component found in many fruits and dairy products.[4] While no specific signaling pathways have been elucidated for this molecule, its structural similarity to other lactones suggests potential roles in biological processes that are yet to be fully explored. The deuterated form is a valuable tool for investigating the metabolism and pharmacokinetic profile of γ -dodecalactone.



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Caption: Key research applications of **5-Octyldihydrofuran-2(3H)-one-d4**.

Safety and Handling

Based on the data for γ -dodecalactone, the compound may cause skin and eye irritation.[2] It is recommended to handle this chemical in a well-ventilated area, using appropriate personal protective equipment, including gloves and safety glasses.[6] For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.

This guide serves as a foundational resource for professionals working with **5-Octyldihydrofuran-2(3H)-one-d4**. As research progresses, further information on the specific properties and applications of this deuterated compound will likely become available.

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